

# Overcoming C75 solubility issues in aqueous solutions

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## Compound of Interest

Compound Name: *Tetrahydro-4-methylene-2-octyl-5-oxo-3-furancarboxylic acid*

Cat. No.: *B1662229*

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## Technical Support Center: C75

Welcome to the technical support center for C75, a potent inhibitor of fatty acid synthase (FASN) and an activator of carnitine palmitoyltransferase 1A (CPT1A). This resource provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming common challenges during their experiments, with a primary focus on the solubility of C75 in aqueous solutions.

## Frequently Asked Questions (FAQs)

Q1: What is C75 and what are its primary molecular targets?

A1: C75, with the chemical name 4-Methylene-2-octyl-5-oxotetrahydrofuran-3-carboxylic acid, is a synthetic small molecule that acts as a competitive and irreversible inhibitor of Fatty Acid Synthase (FASN). FASN is the key enzyme responsible for the de novo synthesis of fatty acids. Additionally, C75 is a potent activator of Carnitine Palmitoyltransferase 1A (CPT1A), the rate-limiting enzyme in the mitochondrial import and subsequent oxidation of long-chain fatty acids.

Q2: What are the main challenges when working with C75?

A2: The primary challenge researchers face with C75 is its poor solubility in aqueous solutions. It is a hydrophobic compound and is practically insoluble in water. This can lead to precipitation

when preparing working solutions in buffers or cell culture media, affecting the accuracy and reproducibility of experiments.

Q3: How should I store C75?

A3: C75 is typically supplied as a crystalline solid and should be stored at -20°C for long-term stability. Stock solutions in anhydrous DMSO can also be stored at -20°C, though it is recommended to use them within a month, and for optimal results, within a shorter timeframe if possible. Aqueous solutions of C75 are not recommended for storage for more than one day due to instability.

Q4: Is there a difference in solubility between the isomers of C75?

A4: Yes, the trans-isomer of C75 has been reported to be more soluble in aqueous media compared to the cis-isomer. However, the precise reasons for this difference in solubility have not been fully elucidated.

## Troubleshooting Guide

### Issue 1: C75 is precipitating out of my aqueous buffer or cell culture medium.

Cause: This is the most common issue and is due to the low aqueous solubility of C75.

Precipitation often occurs when a concentrated stock solution of C75 in an organic solvent (like DMSO) is diluted into an aqueous medium.

Solution:

- **Final DMSO Concentration:** Ensure the final concentration of DMSO in your aqueous solution is as low as possible, ideally below 0.5%, to minimize solvent-induced artifacts in biological assays. However, a slightly higher DMSO concentration may be necessary to maintain C75 solubility.
- **Working Concentration:** Prepare the C75 working solution at the lowest effective concentration required for your experiment.

- **Fresh Preparations:** Always prepare fresh dilutions of C75 in aqueous buffers or media immediately before use. Do not store aqueous solutions of C75.
- **Gentle Mixing:** When diluting the DMSO stock, add it to the aqueous solution while gently vortexing to facilitate rapid dispersion and minimize localized high concentrations that can lead to precipitation.
- **Warm the Medium:** Warming the cell culture medium or buffer to 37°C before adding the C75 stock can sometimes aid in solubility.

## Issue 2: Inconsistent results in my in vitro experiments.

**Cause:** Inconsistent results can stem from variability in the preparation of the C75 working solution, leading to different effective concentrations in each experiment. The hygroscopic nature of DMSO can also affect the concentration of your stock solution over time.

**Solution:**

- **Use Anhydrous DMSO:** Always use fresh, anhydrous DMSO to prepare your stock solutions. Moisture absorbed by DMSO can reduce the solubility of C75.
- **Standardized Protocol:** Follow a standardized and detailed protocol for preparing your C75 working solutions for every experiment to ensure consistency.
- **Sonicate Stock Solution:** Briefly sonicating the C75 stock solution in DMSO can help ensure it is fully dissolved before further dilution.

## Quantitative Solubility Data

The solubility of C75 can vary depending on the solvent and conditions such as temperature and the presence of co-solvents. The following table summarizes the reported solubility data for C75.

Solvent	Concentration	Conditions
DMSO	100 mg/mL (393.21 mM)	Requires sonication.[1]
DMSO	51 mg/mL (200.53 mM)	Use fresh, anhydrous DMSO. [2][3]
DMSO	25 mM	No specific conditions mentioned.[4]
DMSO	10 mg/mL	No specific conditions mentioned.[2]
Ethanol	100 mM	No specific conditions mentioned.[4]
Ethanol	51 mg/mL	No specific conditions mentioned.[2]
Ethanol	30 mg/mL	No specific conditions mentioned.[2]
Dimethyl Formamide (DMF)	30 mg/mL	No specific conditions mentioned.[2]
PBS (pH 7.2)	≥ 0.5 mg/mL	Prepared by directly dissolving the crystalline compound.[2]
Water	< 0.1 mg/mL (Insoluble)	No specific conditions mentioned.[1]

## Experimental Protocols

### Protocol 1: Preparation of C75 Stock Solution for In Vitro Use

This protocol describes the preparation of a concentrated stock solution of C75 in DMSO.

Materials:

- C75 (crystalline solid)

- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- Equilibrate the C75 vial to room temperature before opening.
- Weigh the desired amount of C75 in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., for a 10 mM stock, add the corresponding volume of DMSO to the calculated mass of C75).
- Vortex the tube vigorously for 1-2 minutes to dissolve the C75.
- If the C75 does not fully dissolve, briefly sonicate the tube in a water bath sonicator until the solution is clear.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C.

## Protocol 2: Preparation of C75 Working Solution for Cell Culture

This protocol details the dilution of the C75 DMSO stock solution into cell culture medium.

Materials:

- C75 stock solution in DMSO (from Protocol 1)
- Pre-warmed complete cell culture medium

- Sterile conical tubes or culture plates

Procedure:

- Thaw an aliquot of the C75 DMSO stock solution at room temperature.
- Calculate the volume of the stock solution needed to achieve the desired final concentration in your cell culture medium.
- In a sterile tube, add the required volume of pre-warmed cell culture medium.
- While gently vortexing the medium, add the calculated volume of the C75 stock solution dropwise to the medium. This ensures rapid mixing and helps prevent precipitation.
- Use the freshly prepared C75 working solution immediately for your cell-based assays.

## Protocol 3: Preparation of C75 Formulation for In Vivo Administration

This protocol provides a method for preparing a C75 formulation suitable for intraperitoneal (i.p.) injection in animal models.[\[3\]](#)

Materials:

- C75 stock solution in DMSO (e.g., 50 mg/mL)
- Polyethylene glycol 300 (PEG300)
- Tween 80
- Sterile double-distilled water (ddH<sub>2</sub>O)
- Sterile microcentrifuge tubes

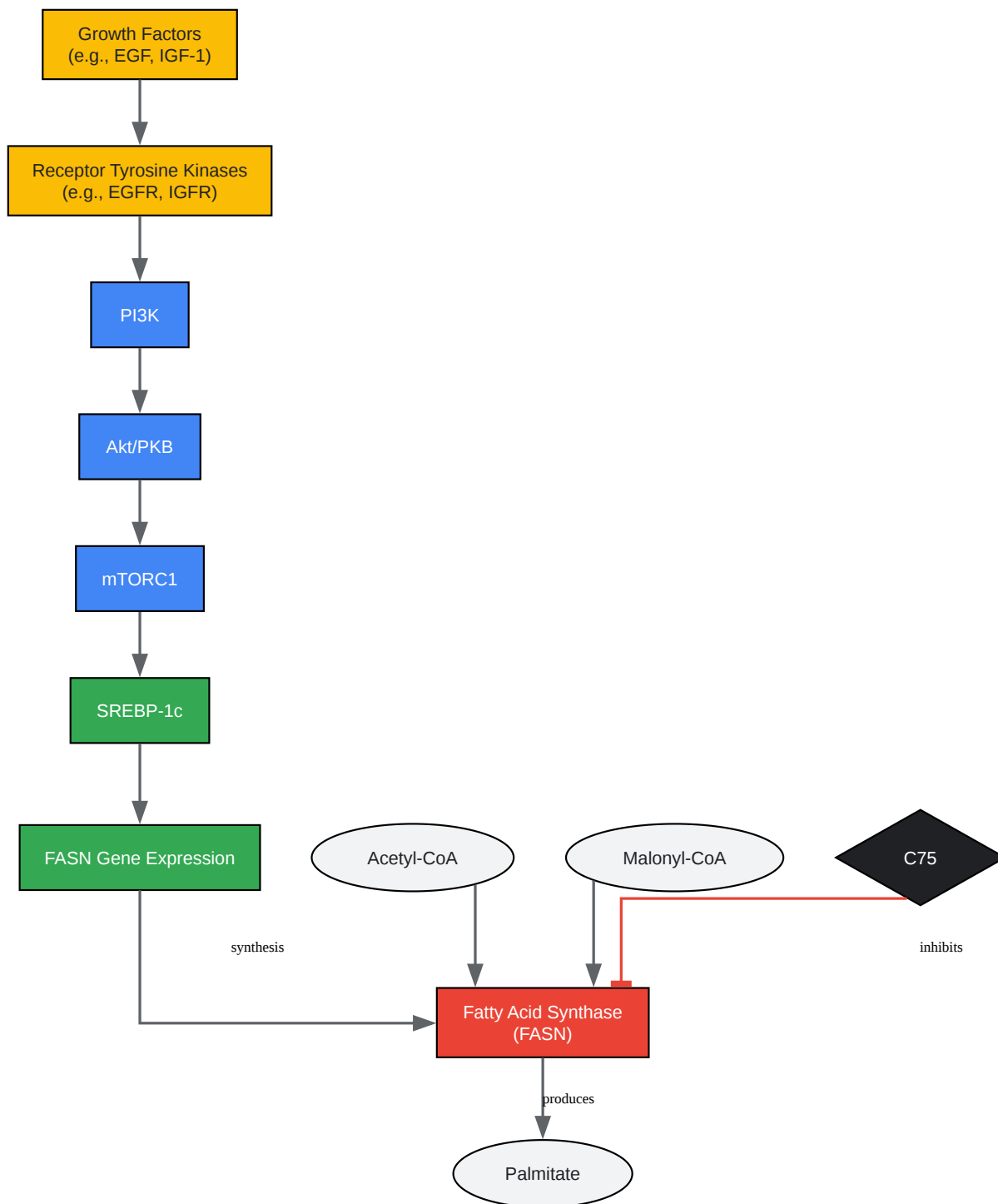
Procedure:

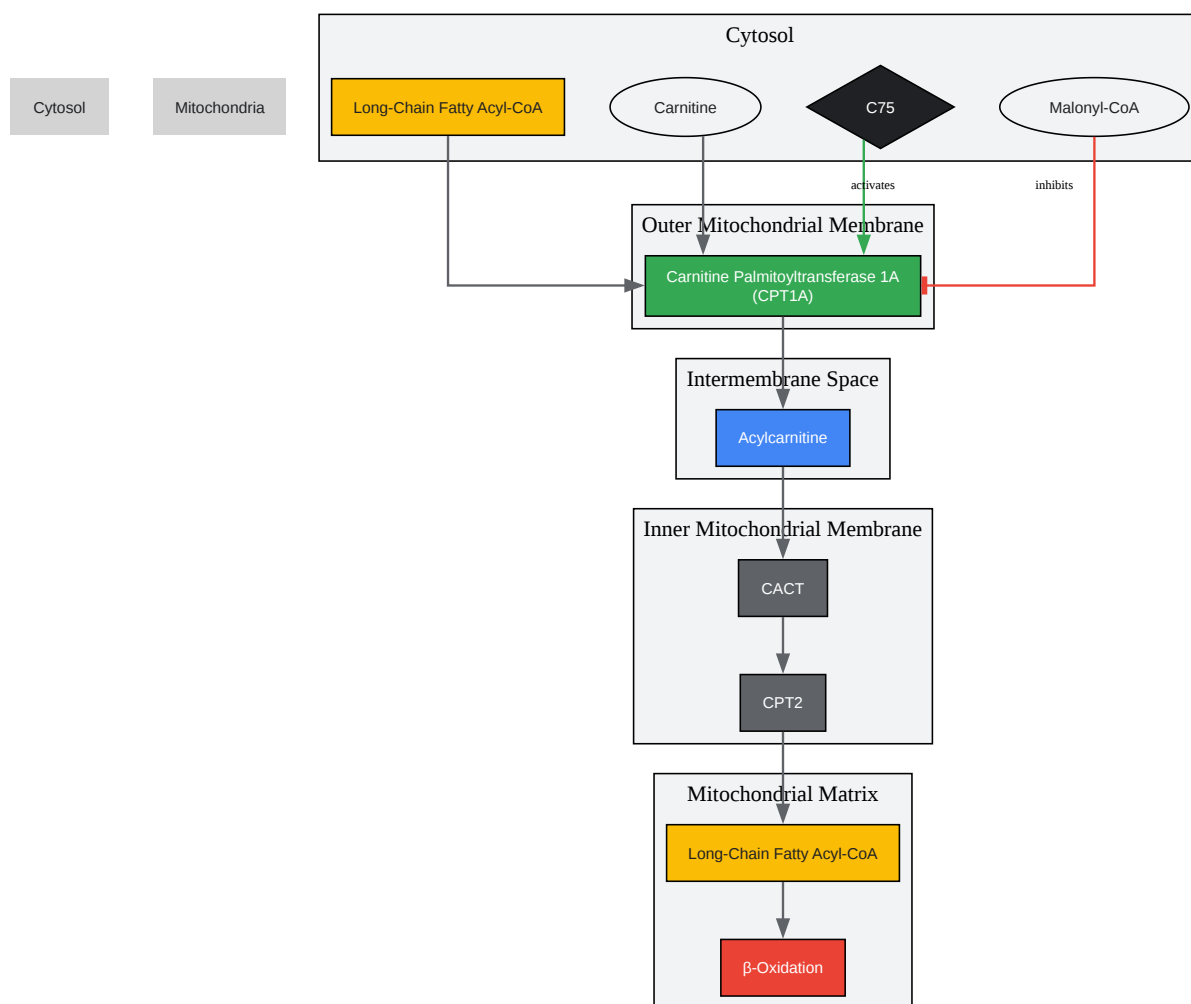
- In a sterile microcentrifuge tube, add 400 µL of PEG300.

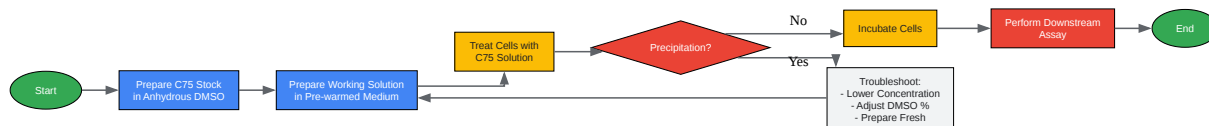
- Add 50  $\mu$ L of a 50 mg/mL C75 stock solution in DMSO to the PEG300.
- Mix thoroughly by vortexing until the solution is clear.
- Add 50  $\mu$ L of Tween 80 to the mixture.
- Mix again until the solution is clear.
- Add 500  $\mu$ L of sterile ddH<sub>2</sub>O to bring the final volume to 1 mL.
- Mix the final solution thoroughly. This formulation should be prepared fresh and used immediately.

## Visualizations

## Signaling Pathways







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